

# Application Note and Protocol: Isolation of Pure Cannabidiolic Acid (CBDA) from Hemp Extract

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## Compound of Interest

Compound Name: *Cannabidiolic acid*

Cat. No.: *B030105*

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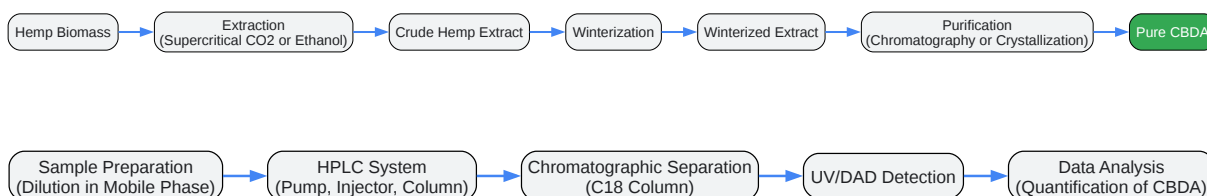
Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Cannabidiolic acid (CBDA)** is the acidic precursor to cannabidiol (CBD) and is a prominent cannabinoid in many hemp cultivars.[1] Growing research into the therapeutic potential of CBDA necessitates reliable and robust methods for its isolation in a pure form. This document provides a detailed protocol for the isolation of high-purity CBDA from hemp extract, encompassing extraction, winterization, and purification steps. The methodologies are designed to minimize the decarboxylation of CBDA to CBD, a common challenge during processing.

## Overall Workflow

The isolation of pure CBDA from hemp biomass is a multi-step process that begins with the extraction of cannabinoids, followed by purification to remove unwanted compounds, and culminates in the isolation of pure CBDA.



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## References

- 1. Terpenes and Cannabinoids in Supercritical CO<sub>2</sub> Extracts of Industrial Hemp Inflorescences: Optimization of Extraction, Antiradical and Antibacterial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocol: Isolation of Pure Cannabidiolic Acid (CBDA) from Hemp Extract]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030105#protocol-for-isolating-pure-cannabidiolic-acid-from-hemp-extract>]

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